

Spectroscopic Data for (S)-3-(p-Tolyloxy)butanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: (S)-3-(P-Tolyloxy)butanoic acid

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This technical guide provides a detailed analysis of the expected spectroscopic data for **(S)-3-(p-tolyloxy)butanoic acid**, a molecule of interest in chemical research and drug development. In the absence of publicly available experimental spectra, this document leverages established spectroscopic principles and data from analogous structures to predict and interpret the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. This approach serves as a robust framework for researchers in the synthesis, identification, and characterization of **(S)-3-(p-tolyloxy)butanoic acid** and related molecules.

Molecular Structure and Expected Spectroscopic Features

(S)-3-(p-tolyloxy)butanoic acid possesses a chiral center at the C3 position, a carboxylic acid moiety, and a p-tolyloxy group. These structural features will give rise to a unique spectroscopic fingerprint. The molecular formula is $C_{11}H_{14}O_3$, with a molecular weight of 194.23 g/mol.

Structure:

Figure 1: Chemical structure of **(S)-3-(p-tolyloxy)butanoic acid**.

The following sections will detail the predicted spectroscopic data and the rationale behind these predictions, grounded in the fundamental principles of each technique.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **(S)-3-(p-tolyloxy)butanoic acid**, both ^1H and ^{13}C NMR will provide critical information for structural confirmation.

Predicted ^1H NMR Spectral Data

The proton NMR spectrum is expected to show distinct signals for each unique proton environment. The predicted chemical shifts (δ) are presented in Table 1.

Table 1: Predicted ^1H NMR Data for **(S)-3-(p-tolyloxy)butanoic acid**

Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration
Carboxylic Acid (-COOH)	10.0 - 12.0	broad singlet	1H
Aromatic (Ha, Ha')	~7.10	doublet	2H
Aromatic (Hb, Hb')	~6.85	doublet	2H
Methine (-CH-)	4.5 - 4.8	multiplet	1H
Methylene (-CH ₂ -)	2.6 - 2.8	doublet of doublets	2H
Tolyloxy Methyl (-CH ₃)	~2.30	singlet	3H
Butanoic Methyl (-CH ₃)	~1.30	doublet	3H

Causality Behind Predicted ^1H NMR Shifts:

- Carboxylic Acid Proton (10.0 - 12.0 ppm): The proton of a carboxylic acid is highly deshielded due to the electronegativity of the adjacent oxygen atoms and appears as a

characteristic broad singlet far downfield.[1] Its broadness is a result of hydrogen bonding and exchange with trace amounts of water.

- **Aromatic Protons (~6.85 and ~7.10 ppm):** The para-substituted aromatic ring will exhibit two sets of doublets, characteristic of an AA'BB' spin system. The protons ortho to the oxygen (H_b, H_{b'}) are shielded by the electron-donating effect of the ether oxygen and will appear more upfield compared to the protons meta to the oxygen (H_a, H_{a'}).
- **Methine Proton (4.5 - 4.8 ppm):** This proton is attached to the chiral carbon, which is also bonded to an electronegative oxygen atom. This deshielding effect shifts its signal significantly downfield. It will appear as a multiplet due to coupling with the adjacent methylene and methyl protons.
- **Methylene Protons (2.6 - 2.8 ppm):** These protons are adjacent to the carbonyl group of the carboxylic acid, which withdraws electron density and deshields them. They are diastereotopic due to the adjacent chiral center and will likely appear as a complex multiplet, specifically a doublet of doublets.
- **Tolyloxy Methyl Proton (~2.30 ppm):** This methyl group is attached to the aromatic ring and will appear as a singlet in the typical benzylic proton region.
- **Butanoic Methyl Proton (~1.30 ppm):** This methyl group is attached to the chiral carbon and will appear as a doublet due to coupling with the methine proton.

Predicted ¹³C NMR Spectral Data

The ¹³C NMR spectrum will provide information on the number of unique carbon environments and their electronic nature.

Table 2: Predicted ¹³C NMR Data for **(S)-3-(p-tolyloxy)butanoic acid**

Carbon	Predicted Chemical Shift (ppm)
Carbonyl (-C=O)	170 - 175
Aromatic (C-O)	155 - 160
Aromatic (C-CH ₃)	130 - 135
Aromatic (CH)	129 - 131
Aromatic (CH)	115 - 117
Methine (-CH-)	70 - 75
Methylene (-CH ₂ -)	40 - 45
Tolyloxy Methyl (-CH ₃)	20 - 22
Butanoic Methyl (-CH ₃)	18 - 20

Causality Behind Predicted ¹³C NMR Shifts:

- **Carbonyl Carbon (170 - 175 ppm):** The carbonyl carbon of the carboxylic acid is significantly deshielded and appears in the characteristic downfield region for this functional group.[\[2\]](#)
- **Aromatic Carbons:** The chemical shifts of the aromatic carbons are influenced by the substituents. The carbon attached to the ether oxygen (C-O) will be the most deshielded aromatic carbon. The carbon bearing the methyl group and the other aromatic CH carbons will have distinct chemical shifts.
- **Methine Carbon (70 - 75 ppm):** The chiral carbon is directly attached to an oxygen atom, causing a significant downfield shift.
- **Methylene Carbon (40 - 45 ppm):** The methylene carbon is adjacent to the carbonyl group, resulting in a moderate downfield shift.
- **Methyl Carbons (18 - 22 ppm):** The two methyl carbons will appear in the upfield region of the spectrum, with the tolyloxy methyl being slightly more deshielded due to its attachment to the aromatic ring.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Table 3: Predicted IR Absorption Bands for **(S)-3-(p-tolyloxy)butanoic acid**

Functional Group	Predicted Absorption Range (cm ⁻¹)	Intensity
O-H (Carboxylic Acid)	2500-3300	Broad, Strong
C-H (Aromatic)	3000-3100	Medium
C-H (Aliphatic)	2850-2960	Medium
C=O (Carboxylic Acid)	1700-1725	Strong, Sharp
C=C (Aromatic)	1500-1600	Medium
C-O (Aryl Ether)	1230-1270 (asymmetric)	Strong
C-O (Aryl Ether)	1010-1050 (symmetric)	Strong
C-O (Carboxylic Acid)	1210-1320	Medium

Causality Behind Predicted IR Absorptions:

- **O-H Stretch (2500-3300 cm⁻¹):** The O-H stretch of a carboxylic acid is one of the most recognizable IR bands, appearing as a very broad and strong absorption due to extensive hydrogen bonding.[3]
- **C=O Stretch (1700-1725 cm⁻¹):** The carbonyl group of the carboxylic acid will give a strong, sharp absorption in this region. Its exact position can be influenced by hydrogen bonding.[3]
- **C-O Stretches:** The molecule has two different C-O bonds. The aryl ether C-O stretches will appear as strong bands, with the asymmetric stretch at a higher wavenumber than the symmetric stretch. The C-O stretch of the carboxylic acid will also be present.[4]

- C-H Stretches: The spectrum will show C-H stretching vibrations for both the aromatic and aliphatic protons in their respective characteristic regions.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can aid in its identification.

Table 4: Predicted Key Mass Spectrometry Fragments for **(S)-3-(p-tolyloxy)butanoic acid**

m/z	Proposed Fragment
194	$[M]^+$ (Molecular Ion)
179	$[M - CH_3]^+$
108	$[HOC_6H_4CH_3]^+$
107	$[OC_6H_4CH_3]^+$
91	$[C_7H_7]^+$ (Tropylium ion)
73	$[CH(CH_3)COOH]^+$
45	$[COOH]^+$

Causality Behind Predicted Mass Spectrometry Fragmentation:

- Molecular Ion (m/z 194): The molecular ion peak corresponding to the intact molecule is expected, although its intensity may be low depending on the ionization method used.
- Loss of a Methyl Group (m/z 179): Fragmentation of the butanoic acid side chain could lead to the loss of a methyl radical.
- Cleavage of the Ether Bond: A common fragmentation pathway for ethers is the cleavage of the C-O bond. This can lead to the formation of the p-cresol radical cation (m/z 108) or the tolyloxy cation (m/z 107).
- Tropylium Ion (m/z 91): The tolyl group can rearrange to form the stable tropylium ion, a common fragment for toluene-containing compounds.

- Fragments from the Butanoic Acid Moiety: Cleavage of the ether bond can also result in fragments containing the butanoic acid portion, such as the fragment at m/z 73. The carboxyl group itself can be observed at m/z 45.^[5]

Experimental Protocols

The acquisition of high-quality spectroscopic data is paramount for accurate structural elucidation. The following are generalized protocols for the analysis of **(S)-3-(p-tolyloxy)butanoic acid**.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a standard 5 mm NMR tube.
- Instrument Setup: Use a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition: Acquire a standard one-dimensional proton spectrum. Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. Due to the lower natural abundance and sensitivity of ^{13}C , a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Integrate the ^1H NMR signals and reference the spectra to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

IR Spectroscopy Protocol

- Sample Preparation: For a solid sample, prepare a KBr pellet by grinding a small amount of the sample with dry KBr and pressing it into a thin disk. Alternatively, for an oil or if the solid is soluble, a thin film can be cast onto a salt plate (e.g., NaCl or KBr) from a volatile solvent.
- Instrument Setup: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum, typically in the range of $4000\text{-}400\text{ cm}^{-1}$.

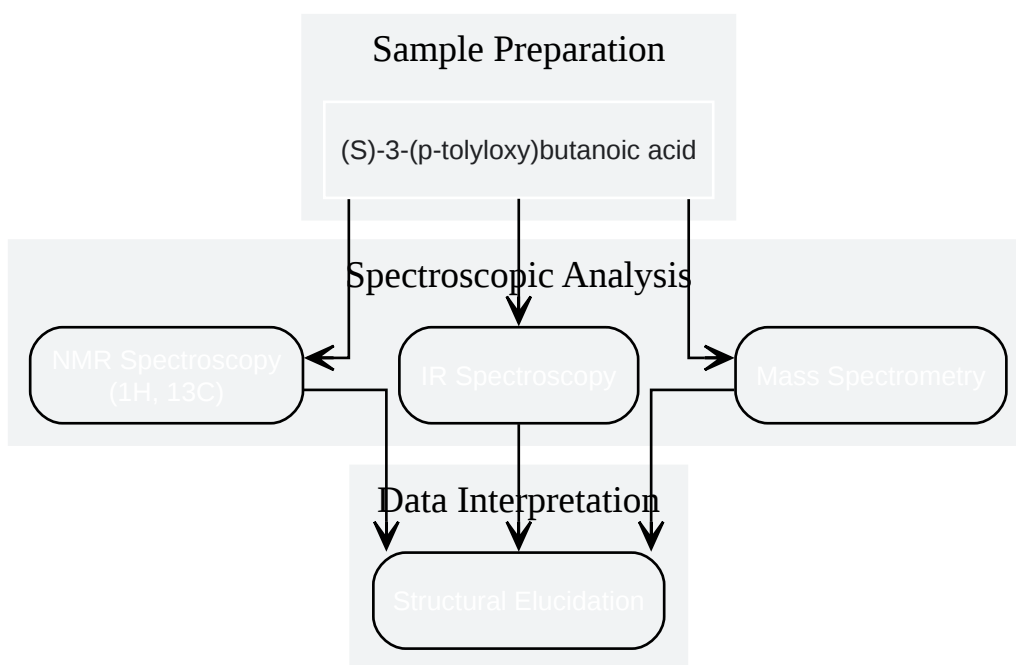
- **Data Processing:** Perform a background subtraction using a spectrum of the empty sample holder (for KBr) or the pure salt plate.

Mass Spectrometry Protocol

- **Sample Preparation:** Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Instrumentation:** Use a mass spectrometer with an appropriate ionization source, such as Electrospray Ionization (ESI) or Electron Impact (EI). ESI is a softer ionization technique and is more likely to show the molecular ion, while EI can provide more detailed fragmentation information.
- **Data Acquisition:** Introduce the sample into the mass spectrometer and acquire the mass spectrum over a suitable m/z range (e.g., 50-500).
- **Data Analysis:** Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Visualization of Workflows

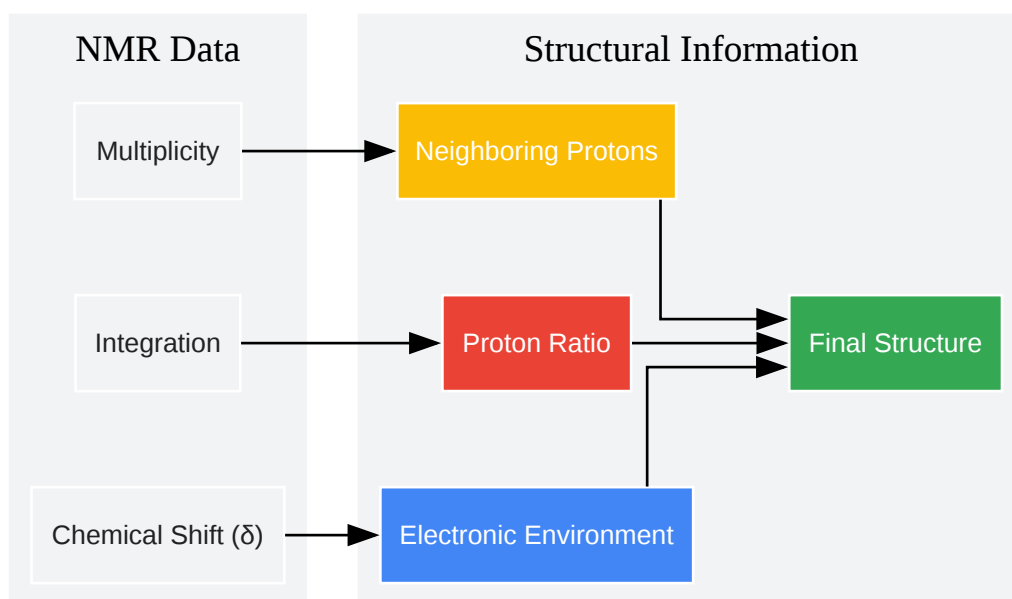
General Spectroscopic Analysis Workflow



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Caption: General workflow for spectroscopic analysis.

NMR Data Interpretation Logic



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Caption: Logic for NMR data interpretation.

Conclusion

This technical guide provides a comprehensive, albeit predictive, spectroscopic characterization of **(S)-3-(p-tolyloxy)butanoic acid**. The detailed analysis of expected NMR, IR, and MS data, along with the underlying principles and experimental protocols, serves as a valuable resource for researchers. The provided predictions and interpretations are based on well-established spectroscopic theory and data from analogous compounds, offering a high degree of confidence in their utility for guiding the synthesis and identification of this molecule.

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Sources

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